

n-Decane: A Comprehensive Technical Guide to CAS Number and Safety Data

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Compound of Interest

Compound Name: Decane
CAS No.: 73138-29-1
Cat. No.: B7769320

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the Chemical Abstracts Service (CAS) number and detailed safety data for n-**decane**. The following sections present critical data, experimental protocols derived from safety information, and a logical workflow for safe handling to support researchers and professionals in laboratory and drug development settings.

Chemical Identification and Physical Properties

n-**Decane** is a straight-chain alkane with the chemical formula $C_{10}H_{22}$. It is a colorless liquid and a component of gasoline and kerosene.^{[1][2]}

CAS Number: 124-18-5^{[3][4]}

The following table summarizes the key physical and chemical properties of n-**decane**.

Property	Value	Source
Molecular Weight	142.28 g/mol	[5]
Appearance	Colorless liquid	[2][5]
Odor	Gasoline-like	[2]
Density	0.73 g/cm ³ at 20°C	[4]
Melting Point	-30 °C	[1]
Boiling Point	174 °C	[1]
Flash Point	46 °C (115 °F) - Closed Cup	[6]
Autoignition Temperature	210 °C (410 °F)	[6]
Solubility in Water	Insoluble	[1][5]
Vapor Pressure	1 mm Hg at 16.5 °C	[1]
Vapor Density	4.9 (Air = 1)	[1]

Safety and Hazard Information

n-**Decane** is a flammable liquid and presents an aspiration hazard.[7] Repeated exposure may cause skin dryness or cracking.[8]

Hazard Classification

Hazard Category	Classification	Source
Flammable Liquids	Category 3	[7]
Aspiration Hazard	Category 1	[7]
Skin Irritation	Repeated exposure may cause dryness or cracking	[8]

Exposure Limits and Toxicity Data

Parameter	Value	Species	Source
LD ₅₀ (Oral)	>5000 mg/kg	Rat	[4]
LD ₅₀ (Dermal)	≥3160 mg/kg	Rabbit	[4]
LC ₅₀ (Inhalation)	72300 mg/m ³ (2 hours)	Mouse	[6]
Explosive Limits	0.8 - 5.4 %	[6]	

Experimental Protocols for Safe Handling

The following protocols are derived from standard safety data sheets and should be implemented when working with n-**decane**.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles with side shields.
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respiratory mask.[9]

Handling and Storage

- Handling: Avoid contact with skin and eyes.[10] Avoid inhalation of vapor or mist.[10] Keep away from sources of ignition, including open flames, hot surfaces, and sparks. Use only non-sparking tools. Take precautionary measures against static discharge.
- Storage: Store in a cool, well-ventilated place. Keep the container tightly closed. Store away from oxidizing agents.[1]

First Aid Measures

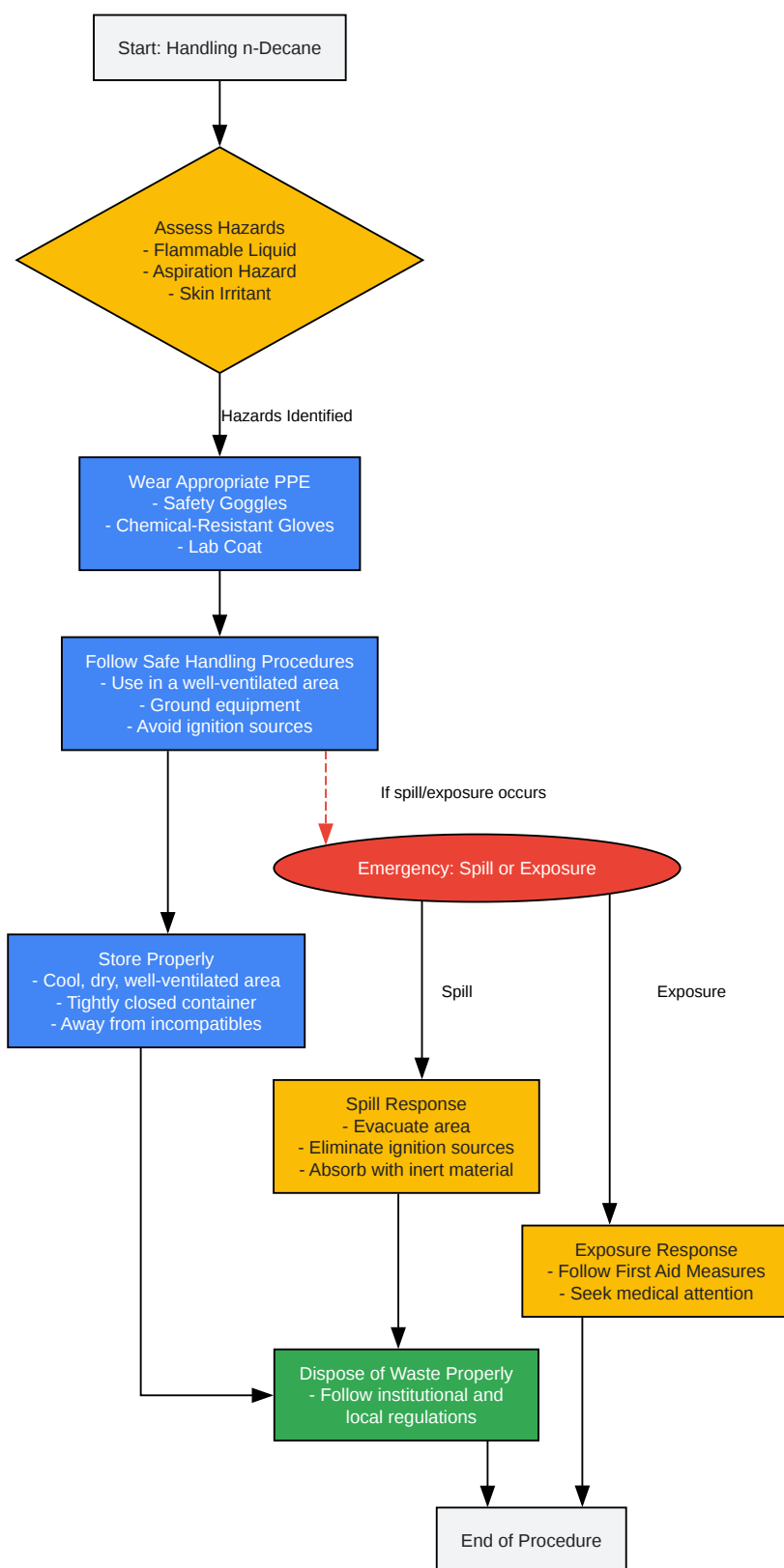
- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- After Skin Contact: Remove contaminated clothing. Wash the affected area with soap and water.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
- After Ingestion: Do NOT induce vomiting. If vomiting occurs, keep the head low so that stomach content doesn't get into the lungs. Call a physician or poison control center immediately.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a heavy water stream.
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[8] Containers may explode when heated.[8]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Logical Workflow for Safe Handling of n-Decane

The following diagram illustrates the key decision-making and action steps for the safe handling of n-**decane** in a laboratory setting.



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n-Decane Safe Handling Workflow

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